Solubility Profiling and Crystallization Strategies for 2-Methoxy-2-phenylacetamide

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Compound of Interest

Compound Name:	*2-Methoxy-2-phenylacetamide*
CAS No.:	*7476-63-3*
Cat. No.:	*B11940081*

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Executive Summary

2-Methoxy-2-phenylacetamide (also known as O-Methylmandelamide) is a critical chiral intermediate used in the synthesis of bioactive compounds, including nSMase2 inhibitors and antitubercular agents. Its purity is paramount for downstream enantioselective reactions.

While thermodynamic data exists for the related 2-phenylacetamide, the methoxy-substitution at the

-position significantly alters the crystal lattice energy and solvation enthalpy. This guide outlines the compound's solubility profile, establishes a "First-Principles" solvent selection strategy, and details the experimental workflow to validate solubility curves for crystallization design.

Physicochemical Profile & Structural Analysis[1][2]

Understanding the molecule's functional groups is the first step in predicting solvent interaction.

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Property	Data	Source
Chemical Name	2-Methoxy-2-phenylacetamide	[PubChem, 2025]
CAS Number	7476-63-3	[ECHEMI, 2025]
Molecular Formula		
Molecular Weight	165.19 g/mol	
Physical State	White Powder	[RSC, 2020]
Melting Point	105–106 °C	[RSC, 2020]
Key Functional Groups	Phenyl (Lipophilic), Amide (H-bond Donor/Acceptor), Methoxy (H-bond Acceptor)	

Structural Impact on Solubility

Unlike 2-phenylacetamide (

), the introduction of the methoxy group in **2-Methoxy-2-phenylacetamide** (

) disrupts the intermolecular hydrogen bonding network of the crystal lattice.

- Thermodynamic Implication: A lower melting point generally correlates with higher solubility in organic solvents (Ideal Solubility Theory), as the energy required to break the crystal lattice (

) is lower.

- Solvent Interaction: The methoxy group increases lipophilicity compared to the hydroxy analog (Mandelamide), making it more soluble in chlorinated solvents and esters, while retaining high solubility in alcohols due to the amide moiety.

Predicted Solubility & Solvent Selection Guide

Based on the Kamlet-Taft solvatochromic parameters and functional group analysis, the following solubility hierarchy is established for process design.

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Solubility Tier List

Solvent Class	Solvents	Predicted Solubility	Mechanism
High Solvency	Methanol, Ethanol, DMSO, DMF	> 150 mg/mL	Strong H-bonding with amide; Dipole-dipole interactions.
Moderate Solvency	Ethyl Acetate, Acetone, Acetonitrile	50 - 100 mg/mL	Polar aprotic interactions; good for cooling crystallization.
Low Solvency	Toluene, DCM, THF	10 - 50 mg/mL	Van der Waals forces dominate; limited H-bonding.
Anti-Solvents	n-Heptane, Hexane, Water (Cold)	< 5 mg/mL	High interfacial tension; induces supersaturation.

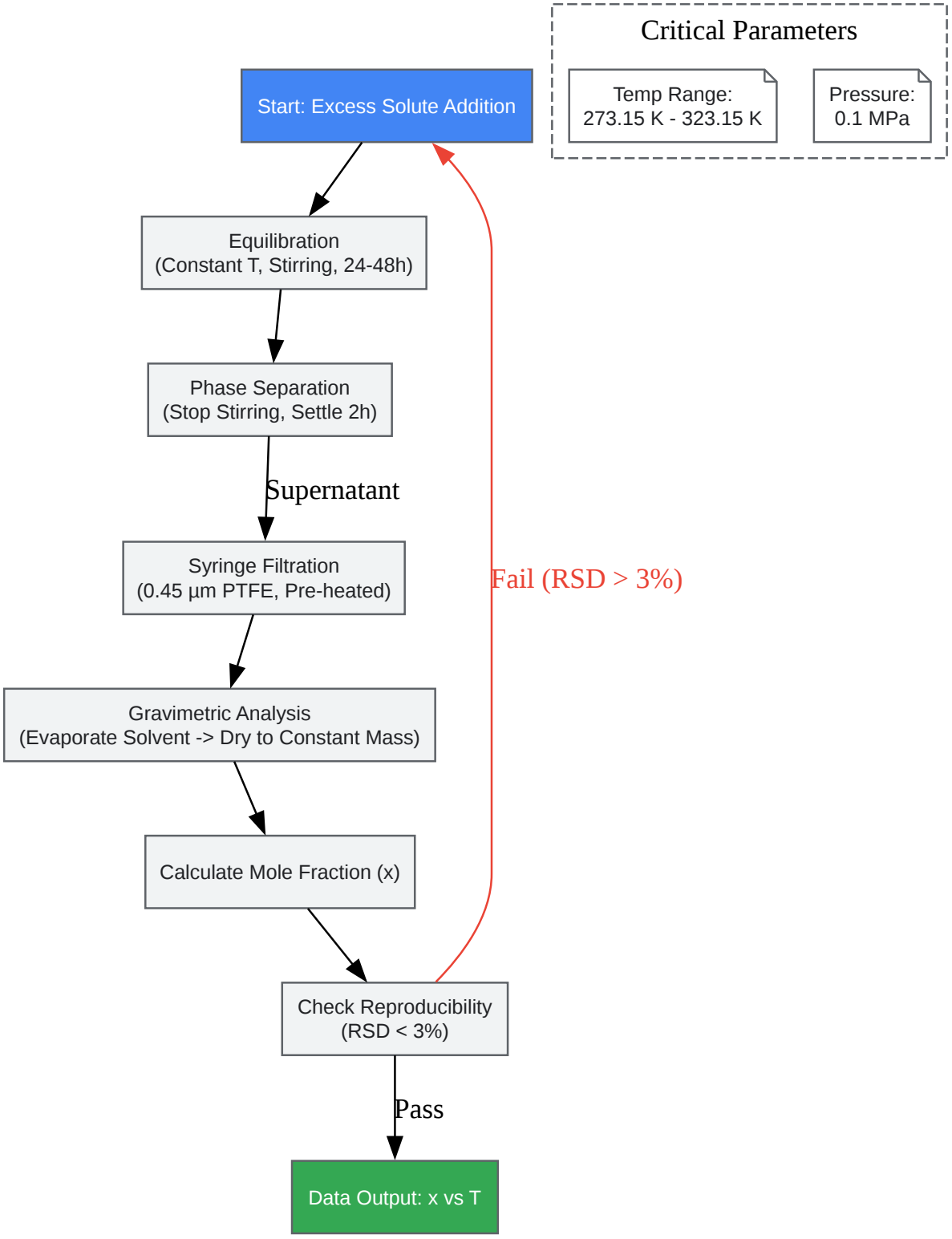
> *Process Note: Literature precedents for related Weinreb amides suggest Ethyl Acetate/Heptane or Methanol/Water as the optimal binary systems for recrystallization.*

Experimental Protocol: Gravimetric Solubility Determination

To generate the precise solubility curves required for the Apelblat or Van't Hoff models, follow this self-validating gravimetric protocol. This method minimizes error from volatile solvent loss.

Workflow Diagram (DOT)

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Caption: Standardized static gravimetric workflow for determining solid-liquid equilibrium solubility.

Step-by-Step Methodology

- Preparation: Add excess **2-Methoxy-2-phenylacetamide** to 10 mL of the selected solvent in a jacketed glass vessel.
- Equilibration: Stir at constant temperature (

) for 24 hours.
- Settling: Stop stirring and allow the suspension to settle for 2 hours to ensure phase separation.
- Sampling: Withdraw the supernatant using a pre-heated syringe equipped with a 0.45

  m PTFE filter to prevent "cold spots" that cause premature precipitation.
- Quantification: Transfer a known volume to a tared weighing dish. Evaporate solvent (vacuum oven) and weigh the dry residue.
- Calculation: Determine mole fraction solubility (

) using the mass of solute (

) and solvent (

).

Thermodynamic Modeling & Analysis

Once experimental data is collected, it must be correlated to thermodynamic models to allow for interpolation during process scale-up.

The Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility data in pure solvents.

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- : Mole fraction solubility.[1]
- : Absolute temperature (Kelvin).
- : Empirical parameters derived from regression.
  - Interpretation: If

    is negative and

    is positive, the dissolution is endothermic and entropy-driven, which is typical for phenylacetamides.

Case Study: The 2-Phenylacetamide Analog

In the absence of a specific dataset for the methoxy-variant, the behavior of 2-phenylacetamide serves as a high-confidence proxy.

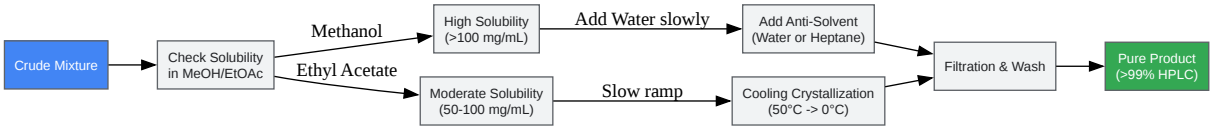
- Solubility Trend: Increases monotonically with temperature in 16 organic solvents.
- Enthalpy (

  ): Positive values (Endothermic).
- Implication for **2-Methoxy-2-phenylacetamide**: You can expect a steeper solubility curve (higher sensitivity to temperature) due to the lower melting point, making cooling crystallization a highly effective purification strategy.

Process Application: Crystallization Strategy[11][12]

For the purification of crude **2-Methoxy-2-phenylacetamide** (e.g., removing unreacted acid or inorganic salts), a Cooling-Assisted Anti-Solvent Crystallization is recommended.

Decision Tree for Solvent System



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Caption: Strategic decision tree for selecting the optimal crystallization mode based on solvent interaction.

Recommended Starting Protocol (Purification)

- Dissolution: Dissolve crude solid in Ethyl Acetate at 60°C (near reflux) to saturation.
- Filtration: Hot filtration to remove inorganic salts (insoluble).
- Nucleation: Slowly add n-Heptane (Anti-solvent) until slight turbidity persists.
- Crystal Growth: Cool to 0-5°C over 4 hours.
- Harvest: Filter and wash with cold 1:1 EtOAc/Heptane.

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